

Using mercurous nitrate and potassium iodide for precipitation

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Compound of Interest

Compound Name: Mercury(I) iodide

Cat. No.: B3057228

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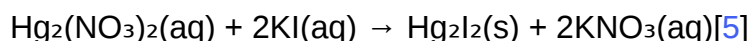
Application Notes: Precipitation of Mercurous Iodide

Introduction

The reaction between mercurous nitrate ($\text{Hg}_2(\text{NO}_3)_2$) and potassium iodide (KI) is a classic example of a precipitation reaction, a type of double displacement reaction. When aqueous solutions of these two compounds are mixed, a solid precipitate of mercurous iodide (Hg_2I_2) is formed. This reaction is of interest to researchers for the synthesis of this specific mercury(I) compound. Mercurous iodide is a bright yellow powder that is sensitive to light.^[1] Upon exposure, it can decompose into metallic mercury and mercuric iodide (HgI_2), turning greenish in color.^{[1][2][3][4]}

Chemical Reaction

The balanced molecular equation for the reaction is:



In this reaction, the mercurous ions (Hg_2^{2+}) from the mercurous nitrate solution combine with the iodide ions (I^-) from the potassium iodide solution to form the insoluble salt, mercurous iodide. The potassium (K^+) and nitrate (NO_3^-) ions remain in the solution as spectator ions, forming the soluble salt potassium nitrate.

Applications

Historically, mercurous iodide was used in medicine as a topical antibacterial agent.^{[1][2]} However, due to the high toxicity of mercury compounds, such applications are now obsolete. Modern applications are limited, but the synthesis may be relevant in materials science research or for specialized chemical synthesis. It is crucial to distinguish it from mercuric iodide (HgI_2), which has applications in preparing Nessler's reagent for ammonia detection and as a semiconductor material in X-ray and gamma-ray detectors.^{[6][7]}

Safety Considerations

All mercury compounds are highly toxic and should be handled with extreme care. Mercurous iodide is toxic by ingestion, inhalation, and skin absorption.^[2] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn. All procedures involving mercury compounds should be performed in a well-ventilated fume hood to avoid the inhalation of any dust or vapors.

Quantitative Data

The following table summarizes key quantitative data for the compounds involved in the precipitation of mercurous iodide.

Compound	Chemical Formula	Molar Mass (g/mol)	Appearance	Density (g/cm ³)	Solubility in Water
Mercurous Nitrate	Hg ₂ (NO ₃) ₂	525.19	White crystals	4.78	Soluble
Potassium Iodide	KI	166.00	White crystalline solid	3.12	Highly soluble (144 g/100 mL at 20 °C)
Mercurous Iodide	Hg ₂ I ₂	654.99[3][8]	Bright-yellow powder[1][2]	7.70[3][4][8]	Insoluble (K _{sp} = 5.2 × 10 ⁻²⁹)[9]
Potassium Nitrate	KNO ₃	101.10	White crystalline solid	2.11	Soluble (31.6 g/100 mL at 20 °C)

Experimental Protocols

Objective: To synthesize mercurous iodide (Hg₂I₂) via precipitation from aqueous solutions of mercurous nitrate and potassium iodide.

Materials:

- Mercurous nitrate (Hg₂(NO₃)₂)
- Potassium iodide (KI)
- Deionized water
- Beakers (100 mL, 250 mL)
- Graduated cylinders
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper

- Vacuum flask
- Wash bottle with deionized water
- Spatula and weighing paper
- Dark glass container for storage

Protocol:

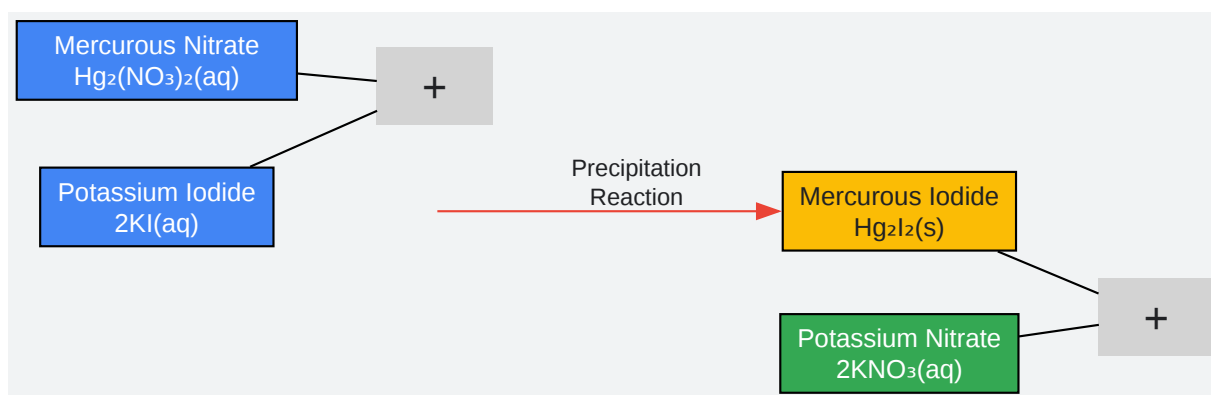
1. Preparation of Reactant Solutions (Perform in a fume hood) a. 0.1 M Mercurous Nitrate Solution: Carefully weigh out 5.25 g of mercurous nitrate. Place it in a 100 mL beaker and add approximately 80 mL of deionized water. Place the beaker on a magnetic stirrer and stir until the solid is fully dissolved. Transfer the solution to a 100 mL graduated cylinder and add deionized water to reach the 100 mL mark. Note: A small amount of nitric acid may be required to prevent hydrolysis and keep the mercurous nitrate in solution. b. 0.2 M Potassium Iodide Solution: Weigh out 3.32 g of potassium iodide. Place it in a 100 mL beaker and add approximately 80 mL of deionized water. Stir until fully dissolved. Transfer the solution to a 100 mL graduated cylinder and add deionized water to reach the 100 mL mark.

2. Precipitation Reaction a. Place a 250 mL beaker containing a magnetic stir bar on the magnetic stirrer. b. Slowly add the 100 mL of 0.1 M mercurous nitrate solution to the beaker. c. While stirring, add the 100 mL of 0.2 M potassium iodide solution dropwise to the mercurous nitrate solution. d. A bright yellow to yellow-green precipitate of mercurous iodide will form immediately.^[5] e. Continue stirring the mixture for 10-15 minutes to ensure the reaction goes to completion.

3. Isolation and Purification of the Precipitate a. Set up a vacuum filtration apparatus with a Buchner funnel and an appropriately sized piece of filter paper. b. Turn on the vacuum and wet the filter paper with a small amount of deionized water to ensure a good seal. c. Pour the reaction mixture into the Buchner funnel. The aqueous solution will be drawn into the flask, leaving the mercurous iodide precipitate on the filter paper. d. Wash the precipitate by adding small portions of deionized water (approx. 10-15 mL each) over the solid. Repeat this washing step 2-3 times to remove any remaining soluble ions. e. Allow the precipitate to dry on the filter paper under vacuum for 15-20 minutes.

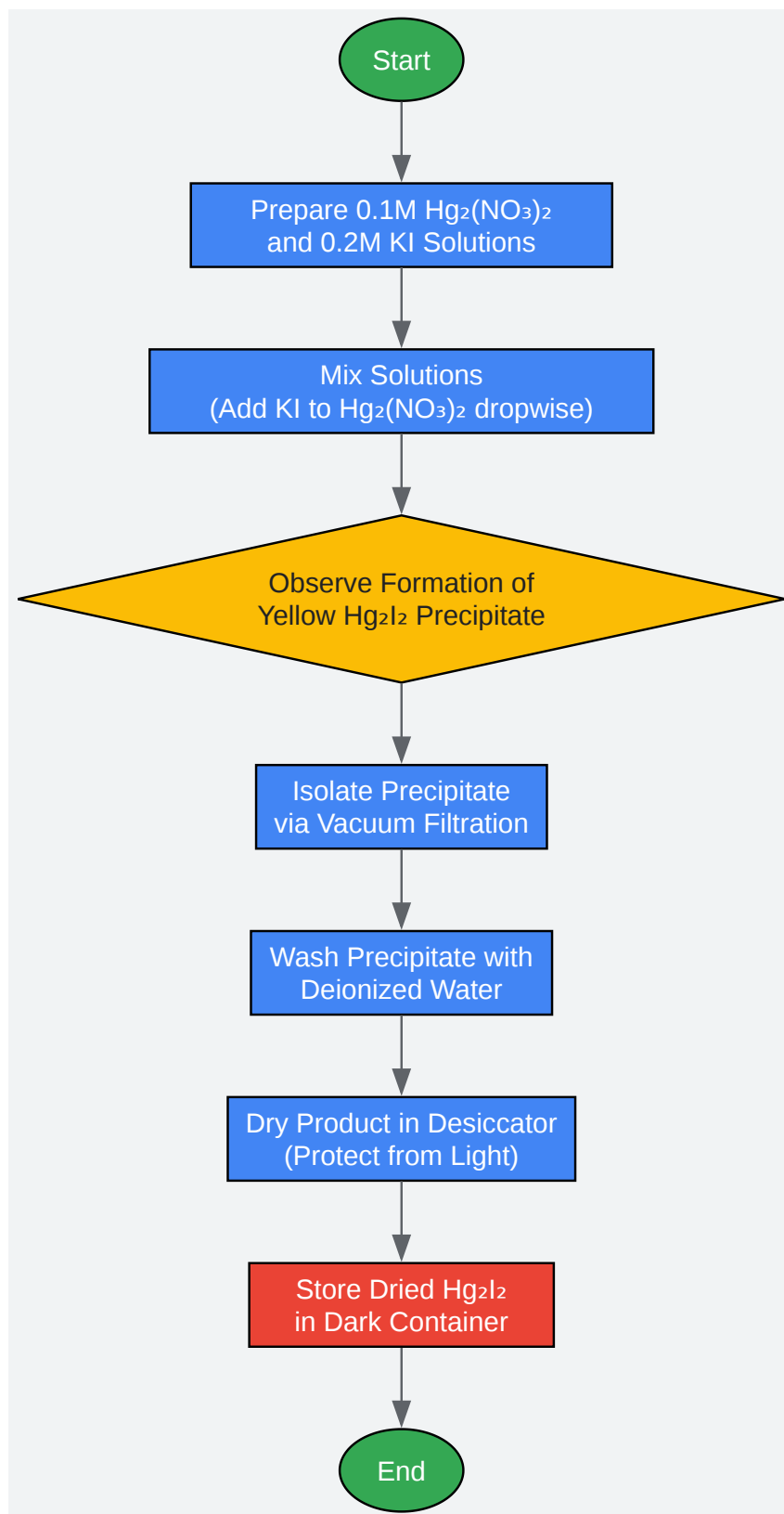
4. Drying and Storage
- Carefully remove the filter paper with the precipitate from the funnel.
 - Place the product in a desiccator to dry completely. Protect it from light during drying as mercurous iodide is photosensitive.^{[1][3]}
 - Once dry, weigh the product to determine the yield.
 - Store the final product in a labeled, dark glass container to prevent decomposition.
5. Waste Disposal
- All mercury-containing waste, including the filtrate and any contaminated materials, must be collected in a designated hazardous waste container for proper disposal according to institutional and local regulations. Do not pour down the drain.

Visualizations



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Caption: Double displacement reaction forming mercurous iodide precipitate.



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Caption: Workflow for the synthesis and isolation of mercurous iodide.

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